

# Comparing the fastness properties of Disperse Red 151 with other dyes.

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## Compound of Interest

Compound Name: Disperse red 151

Cat. No.: B1619698

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## A Comparative Analysis of the Fastness Properties of Disperse Red 151

For researchers, scientists, and drug development professionals, the selection of appropriate dyes is critical for a variety of applications, from staining biological samples to developing photosensitive agents. Disperse dyes, a class of non-ionic colorants, are particularly relevant for coloring hydrophobic materials. This guide provides an objective comparison of the fastness properties of **Disperse Red 151** against other common red disperse dyes, supported by standardized experimental data.

### Executive Summary

**Disperse Red 151** exhibits excellent light and wash fastness, making it a robust candidate for applications requiring high durability. Its sublimation fastness is also good, though some other disperse red dyes may offer slightly better performance in this specific metric. This guide will delve into the quantitative data and the standardized methodologies used to assess these properties.

### Quantitative Performance Data

The fastness properties of disperse dyes are critical indicators of their performance and durability. These properties are assessed on a standardized scale, typically from 1 to 5 for wash and sublimation fastness (with 5 being the best) and 1 to 8 for light fastness (with 8 being

the best). The following table summarizes the key fastness properties of **Disperse Red 151** in comparison to other frequently used red disperse dyes when applied to polyester, a common hydrophobic substrate.

Dye	C.I. Name	Light Fastness (ISO)	Wash Fastness (ISO)	Sublimation Fastness (Ironing) (ISO)
Disperse Red 151	26130	5[1]	4-5[1]	4-5[1]
Disperse Red 1	11110	4-5[2]	5[2]	3[2]
Disperse Red 59	-	7-8[3]	5[3]	4[3]
Disperse Red 135	-	6[4]	5[4]	5[4]

## Experimental Protocols

The data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for the key experiments cited.

### Light Fastness Testing (Based on AATCC Test Method 16.3)

This test evaluates the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight.[5][6][7]

- Principle: A specimen of the dyed textile is exposed to light from a xenon-arc lamp under controlled conditions.[5][6][7] Its change in color is then compared to a set of Blue Wool standards with known lightfastness ratings.
- Apparatus: Xenon-arc lamp apparatus, AATCC Blue Wool Lightfastness Standards, and Gray Scale for Color Change.
- Procedure:

- A specimen of the dyed textile is mounted on a sample holder alongside the Blue Wool standards.
- The samples are exposed to the xenon-arc light source under specified conditions of temperature and humidity.
- Exposure is continued until a specified amount of fading is observed on the test specimen or the standards.
- The light fastness is assessed by comparing the degree of fading of the specimen to that of the Blue Wool standards. The rating corresponds to the Blue Wool standard that exhibits similar fading.[8]

## Wash Fastness Testing (Based on AATCC Test Method 61)

This accelerated test is designed to determine the resistance of the color of textiles to domestic or commercial laundering.[9][10][11][12]

- Principle: A dyed specimen, in contact with a multifiber test fabric, is laundered in a stainless steel container under controlled conditions of temperature, detergent, and abrasive action. The test is designed to simulate five typical home launderings.[9][10][11]
- Apparatus: Launder-Ometer or similar apparatus, stainless steel containers and balls, multifiber test fabric, AATCC Standard Reference Detergent, and Gray Scales for Color Change and Staining.
- Procedure:
  - The dyed specimen is stitched together with a multifiber test fabric.
  - The composite specimen is placed in a stainless steel container with a specified amount of detergent solution and stainless steel balls.
  - The container is placed in the Launder-Ometer and agitated for 45 minutes at a specified temperature (e.g., 49°C for test 2A).[12]

- After the cycle, the specimen is rinsed and dried.
- The change in color of the dyed specimen is evaluated using the Gray Scale for Color Change. The staining of each fiber type on the multifiber test fabric is assessed using the Gray Scale for Staining.

## Sublimation Fastness Testing (Based on AATCC Test Method 117)

This test assesses the resistance of the color of textiles to dry heat, which can cause sublimation of the dye.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Principle: A specimen of the dyed textile is placed in contact with an undyed fabric and subjected to a specific temperature for a set duration in a heating device.[\[15\]](#)[\[16\]](#)
- Apparatus: Heat transfer press or a suitable heating device capable of maintaining a uniform temperature, undyed polyester fabric, and Gray Scales for Color Change and Staining.
- Procedure:
  - A specimen of the dyed fabric is placed between two pieces of undyed white polyester fabric.
  - The sandwich is placed in the heating device at a specified temperature (e.g., 180°C, 210°C) for a specific time (e.g., 30 seconds).[\[16\]](#)
  - After heating, the specimen is allowed to cool.
  - The change in color of the original specimen is assessed using the Gray Scale for Color Change. The degree of staining on the undyed polyester fabric is evaluated using the Gray Scale for Staining.

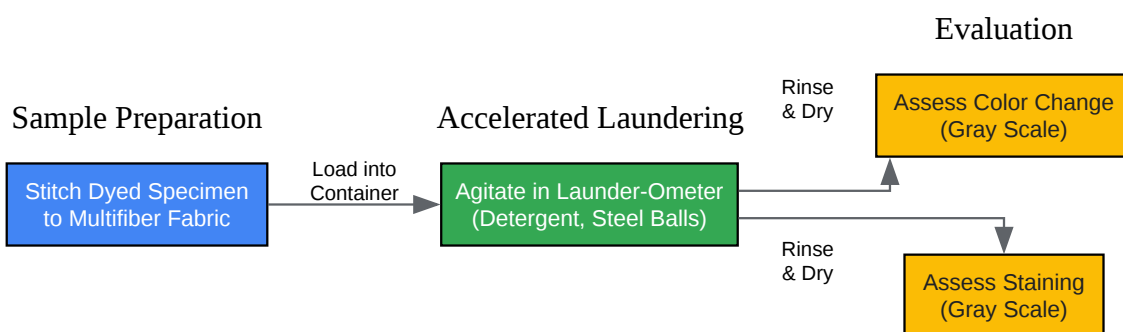
## Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the workflows for each fastness test.



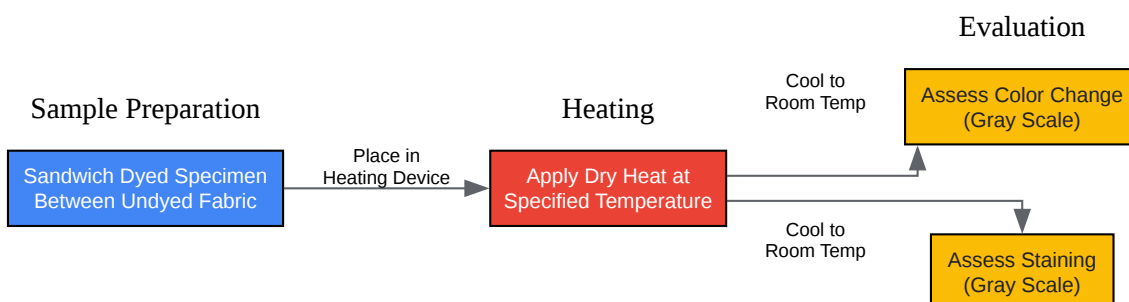
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Workflow for Light Fastness Testing.



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Workflow for Wash Fastness Testing.



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## Workflow for Sublimation Fastness Testing.

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